

# solubility of 1-Chloroethyl ethyl carbonate in various organic solvents

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## Compound of Interest

Compound Name: 1-Chloroethyl ethyl carbonate

Cat. No.: B1630509

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An In-Depth Technical Guide to the Solubility of **1-Chloroethyl Ethyl Carbonate** in Various Organic Solvents

## Foreword

For researchers, scientists, and professionals in drug development and fine chemical synthesis, a thorough understanding of a reagent's solubility is paramount. It is a fundamental physicochemical property that dictates reaction kinetics, purification strategies, and formulation efficacy. This guide provides a comprehensive examination of the solubility of **1-Chloroethyl ethyl carbonate** (CEEC), a critical intermediate in pharmaceutical and agrochemical synthesis. While quantitative public data on its solubility is scarce, this document consolidates available qualitative information, explores the theoretical underpinnings of its solubility profile, and, most importantly, provides a robust, field-proven experimental protocol for its precise quantitative determination.

## Introduction to 1-Chloroethyl Ethyl Carbonate (CEEC)

**1-Chloroethyl ethyl carbonate** (CAS No. 50893-36-2) is a halogenated organic compound recognized for its role as a reactive intermediate.<sup>[1]</sup> Structurally, it features a carbonate group, an ethyl ester, and a reactive 1-chloroethyl moiety. This unique combination makes it a valuable building block, particularly in the synthesis of carbamate prodrugs and other complex molecules where controlled chemical modification is required.<sup>[1][2]</sup> Its utility in both

pharmaceutical and chemical synthesis underscores the need for a detailed understanding of its behavior in various solvent systems.<sup>[1]</sup>

#### Key Applications:

- **Pharmaceutical Synthesis:** Used as a key reagent or intermediate in the production of diverse pharmaceutical compounds.<sup>[1][2]</sup>
- **Chemical Synthesis:** Serves as a versatile starting material for creating more complex organic molecules.<sup>[1]</sup>
- **Agrochemicals:** Employed in the manufacturing of specialized agrochemicals.<sup>[2]</sup>

## Physicochemical Properties of CEEC

A substance's solubility is intrinsically linked to its physical and chemical properties. The characteristics of CEEC suggest a profile favoring solubility in organic media.

Property	Value	Source(s)
CAS Number	50893-36-2	<sup>[2]</sup>
Molecular Formula	C <sub>5</sub> H <sub>9</sub> ClO <sub>3</sub>	<sup>[2]</sup>
Molecular Weight	152.58 g/mol	<sup>[2]</sup>
Appearance	Clear, colorless to pale yellow liquid	<sup>[1][2]</sup>
Density	1.18-1.22 g/cm <sup>3</sup> at 25°C	<sup>[2]</sup>
Boiling Point	192-195°C (decomposes)	<sup>[2]</sup>
Storage Temperature	2-8°C, under inert atmosphere	<sup>[1]</sup>
Stability	Moisture-sensitive	<sup>[2]</sup>

## Theoretical Framework of Solubility

The principle of "like dissolves like" is the cornerstone for predicting solubility. This rule states that substances with similar intermolecular forces and polarity are likely to be soluble in one

another.

- **CEEC's Molecular Structure:** As a halogenated carbonate ester, CEEC possesses both polar (C-O, C=O, C-Cl bonds) and non-polar (ethyl and methyl groups) regions. This amphiphilic nature suggests a broad compatibility with a range of organic solvents.
- **Solvent Polarity:**
  - **Polar Aprotic Solvents** (e.g., Acetone, Tetrahydrofuran (THF), Ethyl Acetate): These solvents can engage in dipole-dipole interactions with the polar regions of CEEC, leading to good solubility.
  - **Polar Protic Solvents** (e.g., Ethanol, Methanol): While capable of hydrogen bonding, which CEEC cannot reciprocate as a donor, their polarity still facilitates dissolution of CEEC.
  - **Non-Polar Solvents** (e.g., Toluene, Hexane): The alkyl portions of CEEC allow for van der Waals interactions with non-polar solvents, suggesting at least partial solubility.
  - **Halogenated Solvents** (e.g., Dichloromethane, Chloroform): These solvents share structural similarities with the chloro- moiety of CEEC, promoting miscibility.
- **Water In-solubility:** Water is a highly polar, protic solvent that forms strong hydrogen-bonding networks. CEEC's inability to donate hydrogen bonds and its significant non-polar character make it only sparingly soluble in water.[\[1\]](#)

## Qualitative Solubility Profile of CEEC

Based on available technical data, CEEC is broadly soluble in common organic solvents. While precise quantitative values are not published, the following table summarizes the expected qualitative solubility. This information is corroborated by data on structurally similar compounds like 1-chloroethyl cyclohexyl carbonate and 1-chloroethyl isopropyl carbonate, which are soluble in solvents such as toluene, acetone, and THF.[\[3\]](#)[\[4\]](#)

Solvent Class	Representative Solvents	Expected Solubility
Ketones	Acetone	Soluble / Miscible
Ethers	Tetrahydrofuran (THF)	Soluble / Miscible
Esters	Ethyl Acetate	Soluble / Miscible
Aromatic Hydrocarbons	Toluene	Soluble / Miscible
Halogenated Alkanes	Dichloromethane, Chloroform	Soluble / Miscible
Alcohols	Ethanol, Methanol	Soluble / Miscible
Aqueous	Water	Sparingly Soluble / Insoluble

## Experimental Protocol for Quantitative Solubility Determination

To move beyond qualitative descriptions, a rigorous experimental approach is necessary. The Equilibrium Shake-Flask Method is the gold-standard for determining thermodynamic solubility due to its reliability and direct measurement of a saturated solution.

### Principle

An excess amount of the solute (CEEC) is added to the solvent of interest. The mixture is agitated at a constant temperature until equilibrium is reached, creating a saturated solution with undissolved solute remaining. The concentration of the solute in the saturated supernatant is then measured, representing its solubility.

### Materials and Equipment

- **1-Chloroethyl ethyl carbonate** (CEEC), purity  $\geq 99.0\%$
- Selected organic solvents (analytical grade)
- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control

- Syringe filters (0.22  $\mu\text{m}$ , compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis
- Analytical balance
- Volumetric flasks and pipettes

## Step-by-Step Methodology

- Preparation:
  - Set the temperature-controlled orbital shaker to the desired experimental temperature (e.g., 25°C).
  - Prepare a series of calibration standards of CEEC in the chosen solvent at known concentrations. This is crucial for the final analytical measurement.
  - Label vials for each solvent being tested.
- Sample Addition:
  - Add a measured volume of the solvent (e.g., 5 mL) to each vial.
  - Add an excess of CEEC to each vial. "Excess" is critical; ensure a visible amount of undissolved liquid CEEC remains at the bottom of the vial after initial mixing. This confirms that the solution will reach saturation.
- Equilibration:
  - Securely cap the vials.
  - Place the vials in the orbital shaker and agitate at a constant speed (e.g., 150 rpm) for a predetermined period. A 24-hour period is standard to ensure equilibrium is reached, though preliminary time-to-equilibrium studies can refine this.
- Phase Separation & Sampling:

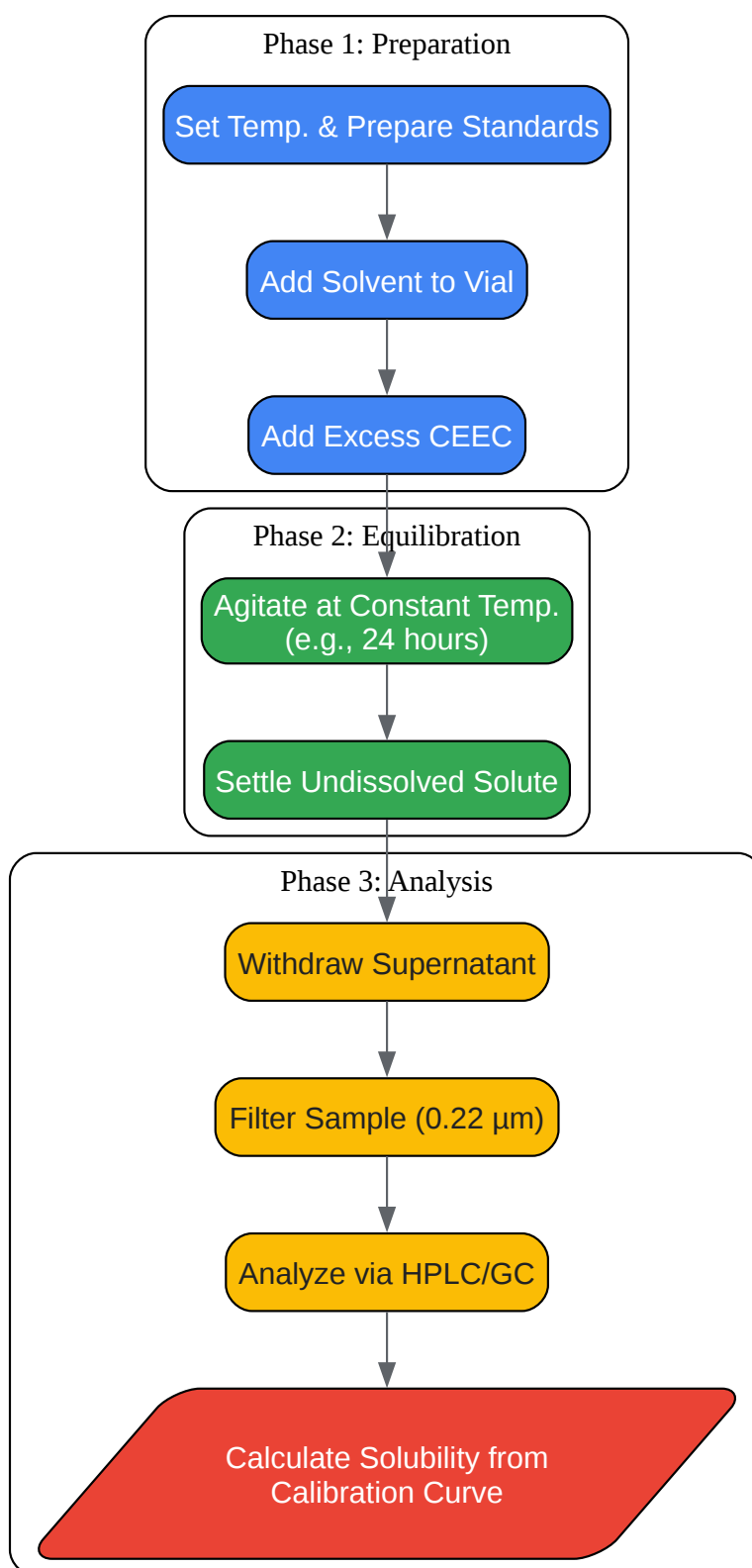
- After equilibration, remove the vials and allow them to stand undisturbed for at least 1-2 hours in a temperature-controlled bath to allow the undissolved CEEC to settle.
- Carefully withdraw a sample from the clear supernatant using a syringe.
- Immediately filter the sample through a 0.22  $\mu\text{m}$  syringe filter into a clean analysis vial. This step is vital to remove any undissolved micro-droplets that would artificially inflate the solubility measurement.
- Analysis:
  - Analyze the filtered sample using a pre-calibrated HPLC or GC method to determine the concentration of CEEC.
  - The resulting concentration is the quantitative solubility of CEEC in that solvent at the specified temperature. Express the result in appropriate units (e.g., g/100 mL, mg/mL, or mol/L).

## Causality and Self-Validation

- Why an excess of solute? To ensure the solution is truly saturated, representing the maximum amount of solute the solvent can hold at that temperature.
- Why constant temperature? Solubility is highly temperature-dependent. Maintaining a constant temperature is essential for reproducible and accurate results.
- Why filtration? To guarantee that only the dissolved solute is measured. The presence of undissolved material is the most common source of error in this method.
- Why a calibration curve? To accurately correlate the analytical instrument's response (e.g., peak area) to the concentration of the solute.

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask solubility determination protocol.



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Caption: Workflow for Shake-Flask Solubility Determination.

## Safety and Handling

**1-Chloroethyl ethyl carbonate** is an irritant and a combustible liquid. All handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE) must be worn.

- Eye/Face Protection: Wear chemical splash goggles.
- Skin Protection: Wear suitable protective gloves and clothing.
- Inhalation: Avoid breathing vapor or mist.
- Storage: Store in a tightly closed container in a cool, dry place (2-8°C) away from ignition sources.[2]

## Conclusion

While published quantitative data is limited, the physicochemical properties and qualitative reports consistently indicate that **1-Chloroethyl ethyl carbonate** is highly soluble in a wide array of common organic solvents and poorly soluble in water. For applications requiring precise solubility values, the detailed shake-flask methodology provided in this guide offers a reliable and scientifically sound protocol for its determination. This foundational data is critical for optimizing reaction conditions, developing purification schemes, and ensuring the successful application of this versatile chemical intermediate in research and development.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)